

# Technical Guide: Heneicosane-d44 for Advanced Research Applications

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## Compound of Interest

Compound Name: *Heneicosane-d44*

Cat. No.: *B1445965*

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This in-depth technical guide provides comprehensive information on **Heneicosane-d44**, a deuterated long-chain alkane, for its application in research and development. This document outlines its suppliers, and physical and chemical properties, and provides a detailed experimental protocol for its use as an internal standard in quantitative analysis.

## Supplier and Availability of Heneicosane-d44

**Heneicosane-d44** is available from several specialized chemical suppliers. The availability and product specifications are summarized in the table below for easy comparison.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Isotopic Enrichment	Available Quantities	Availability
CDN Isotopes	n-Heneicosane-d44	39756-37-1	CD <sub>3</sub> (CD <sub>2</sub> ) <sub>19</sub> CD <sub>3</sub>	340.85 g/mol	99 atom % D	0.25 g, 0.5 g	In Stock[1]
Fisher Scientific	n-Heneicosane-d44, CDN	39756-37-1	-	-	-	0.25 g	Available for purchase [2]
LGC Standards	n-Heneicosane-d44	39756-37-1	C <sub>21</sub> D <sub>44</sub>	340.845 g/mol	-	0.25 g, 0.5 g	Login for details[3]
MedchemExpress	Heneicosane-d44	39756-37-1	-	-	-	Contact for details	Inquire
Chromatographic Specialties Inc.	n-Heneicosane-d44, 1000 µg/mL in isooctane	39756-37-1	-	-	-	1 mL	Contact for pricing[4]

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **Heneicosane-d44**.

Property	Value	Source
CAS Number	39756-37-1	[1][3]
Molecular Formula	C <sub>21</sub> D <sub>44</sub>	[3]
Molecular Weight	340.85 g/mol	[1]
Synonyms	n-Heneicosane-d44, Heneicosane-d44	[1][3]
Storage Conditions	Room temperature	[1]
Stability	Stable under recommended storage conditions. Re-analysis recommended after three years.	[1]

## Applications in Research

**Heneicosane-d44** is primarily utilized as an internal standard in quantitative analytical methods, particularly in gas chromatography-mass spectrometry (GC-MS). Its chemical properties are nearly identical to its non-deuterated analog, heneicosane, allowing it to mimic the behavior of the analyte during sample preparation and analysis. However, its increased mass allows it to be distinguished from the non-deuterated form by a mass spectrometer.

The non-deuterated form, heneicosane, is recognized as a component of insect pheromones and has been investigated for its potential anti-inflammatory, analgesic, and antipyretic properties.[5] Therefore, **Heneicosane-d44** is a valuable tool for:

- Quantitative analysis of insect pheromones: Accurately measuring the levels of heneicosane in complex biological or environmental samples.
- Environmental monitoring: Quantifying hydrocarbon contamination in soil and water samples.
- Pharmacokinetic studies: Although less common for a simple alkane, it could be used in studies investigating the absorption, distribution, metabolism, and excretion of long-chain hydrocarbons.

- Petroleum analysis: Serving as an internal standard for the quantification of long-chain alkanes in petroleum products.

## Experimental Protocol: Quantification of Heneicosane in a Sample Matrix using GC-MS with Heneicosane-d44 as an Internal Standard

This section provides a detailed methodology for the quantification of heneicosane in a given sample matrix (e.g., biological tissue, environmental sample) using **Heneicosane-d44** as an internal standard.

### Materials and Reagents

- **Heneicosane-d44** (Internal Standard)
- Heneicosane (Analytical Standard)
- Hexane (or other suitable organic solvent), HPLC grade
- Anhydrous Sodium Sulfate
- Sample matrix (e.g., insect extract, soil sample)
- Standard laboratory glassware and equipment

### Preparation of Standard and Stock Solutions

- **Heneicosane-d44** Internal Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of **Heneicosane-d44** and dissolve it in 100 mL of hexane.
- Heneicosane Analytical Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of heneicosane and dissolve it in 100 mL of hexane.
- Calibration Standards: Prepare a series of calibration standards by diluting the Heneicosane Analytical Standard Stock Solution with hexane to achieve concentrations ranging from 0.1 µg/mL to 10 µg/mL. Spike each calibration standard with the **Heneicosane-d44** Internal Standard Stock Solution to a final concentration of 1 µg/mL.

## Sample Preparation

- Extraction:
  - For solid samples (e.g., soil, tissue), weigh a known amount of the homogenized sample (e.g., 1-5 g) into a glass vial.
  - Add a known volume of hexane and vortex or sonicate for 15-30 minutes to extract the hydrocarbons.
  - For liquid samples, perform a liquid-liquid extraction with hexane.
- Internal Standard Spiking: Prior to extraction, spike the sample with a known amount of the **Heneicosane-d44** Internal Standard Stock Solution (e.g., to a final concentration of 1 µg/mL in the extract).
- Cleanup:
  - Centrifuge the extract to pellet any solid material.
  - Pass the supernatant through a small column containing anhydrous sodium sulfate to remove any residual water.
  - Concentrate the extract under a gentle stream of nitrogen if necessary.

## GC-MS Analysis

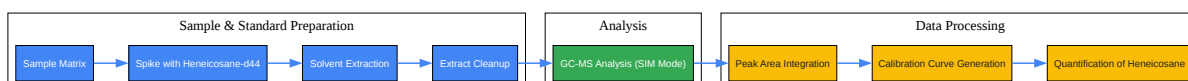
- Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS) is used for analysis.
- GC Conditions:
  - Column: A non-polar capillary column (e.g., DB-5ms, HP-5ms) is suitable for hydrocarbon analysis.
  - Injector Temperature: 280 °C

- Oven Program: Initial temperature of 60 °C, hold for 2 minutes, then ramp to 300 °C at 10 °C/min, and hold for 10 minutes.
- Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Selected Ion Monitoring (SIM).
    - Monitor characteristic ions for Heneicosane (e.g., m/z 57, 71, 85, 296).
    - Monitor characteristic ions for **Heneicosane-d44** (e.g., m/z 66, 82, 98, 340). The exact ions should be determined by analyzing the individual standards.
- Data Analysis:
  - Construct a calibration curve by plotting the ratio of the peak area of heneicosane to the peak area of **Heneicosane-d44** against the concentration of the heneicosane calibration standards.
  - Determine the concentration of heneicosane in the samples by calculating the peak area ratio and interpolating from the calibration curve.

## Diagrams

### Experimental Workflow for Quantitative Analysis

The following diagram illustrates the general workflow for the quantification of heneicosane using **Heneicosane-d44** as an internal standard.

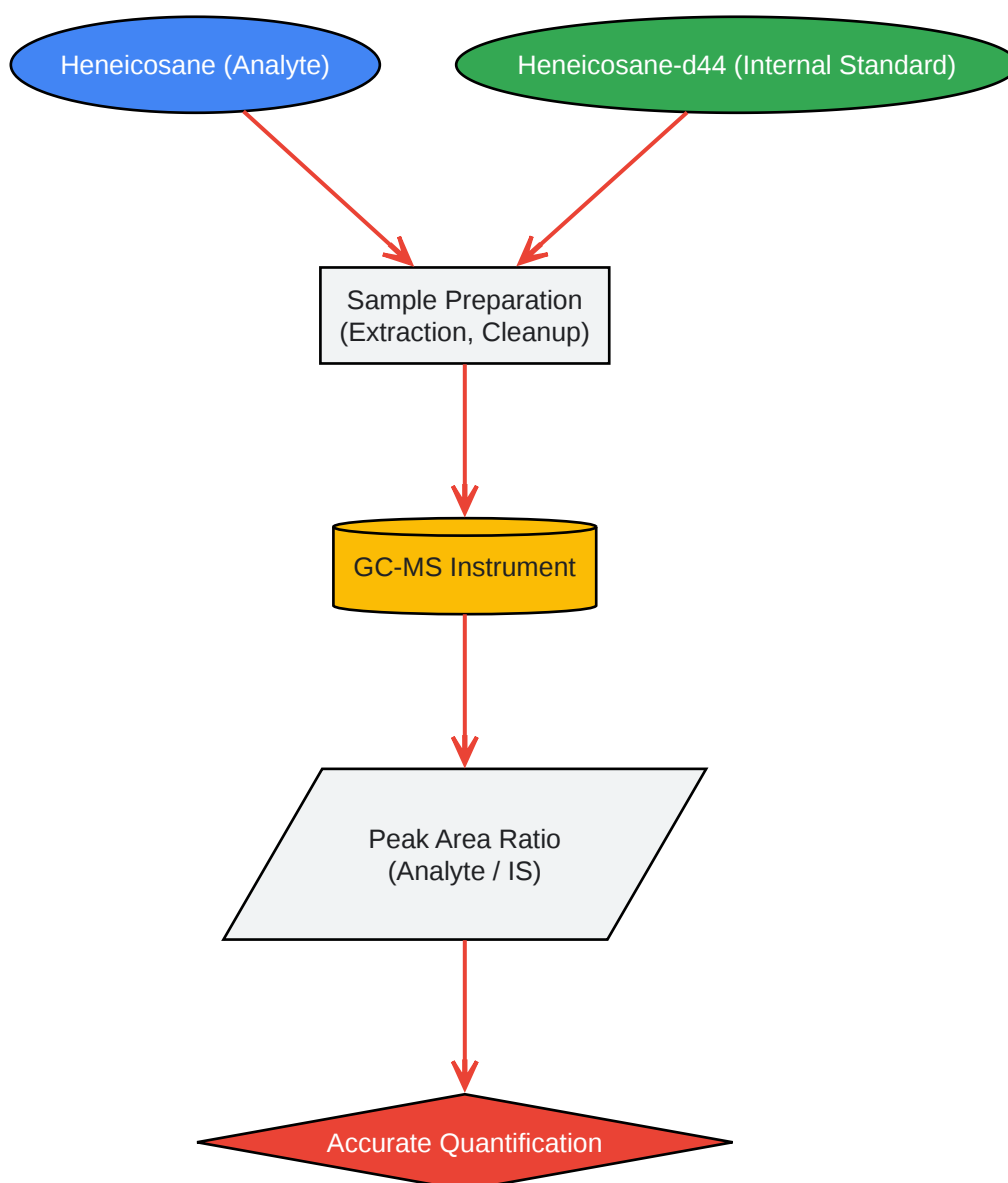


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Caption: Workflow for the quantification of heneicosane using a deuterated internal standard.

## Logical Relationship of Components in Quantitative Analysis

The following diagram illustrates the logical relationship between the analyte, internal standard, and the analytical instrument in achieving accurate quantification.



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Caption: Relationship of components for accurate quantification using an internal standard.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Elimination of interferences caused by simultaneous use of deuterated and carbon-13 standards in GC-MS analysis of polycyclic aromatic hydrocarbons (PAHs) in extracts from passive sampling devices - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 3. n-Heneicosane-d44 | CAS 39756-37-1 | LGC Standards [lgcstandards.com]
- 4. Use of a deuterated internal standard with pyrolysis-GC/MS dimeric marker analysis to quantify tire tread particles in the environment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Technical Guide: Heneicosane-d44 for Advanced Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1445965#supplier-and-availability-of-heneicosane-d44]

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